

Application Notes and Protocols for Mesotrione in Maize (Zea mays)

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Compound of Interest

Compound Name: *Epronaz*

Cat. No.: *B3054231*

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Mesotrione is a systemic pre- and post-emergence herbicide belonging to the benzoylcyclohexane-1,3-dione family, which are chemically derived from a natural phytotoxin. [1] It is effective for the selective control of a wide range of broadleaf weeds and some annual grass weeds in field corn, seed corn, sweet corn, and yellow popcorn.[2] The mode of action of mesotrione is the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1][3] This inhibition disrupts the biosynthesis of carotenoids, leading to the characteristic bleaching or whitening of susceptible plant species, followed by necrosis and death.[4]

2. Data Presentation: Application Rates and Efficacy

The following tables summarize key quantitative data regarding the application of mesotrione in maize.

Table 1: Recommended Application Rates for Mesotrione in Maize

Application Timing	Rate of Active Ingredient (g a.i./ha)	Formulation Rate (e.g., 480 g/L SC)	Adjuvant Recommendations	Notes
Pre-emergence	120 - 240	0.25 - 0.5 L/ha	Not typically required.	Efficacy can be reduced in dry weather conditions following application. Irrigation of 0.5-1 inch can improve residual control.
Post-emergence	72 - 96	0.15 - 0.2 L/ha	Crop Oil Concentrate (COC) at 1.0% v/v is recommended for optimal weed control. A nonionic surfactant (NIS) at 0.25% v/v can be used, but may be less effective. The addition of UAN (2.5% v/v) or AMS (8.5 lb/100 gal) can further enhance efficacy.	Application should be made to actively growing weeds. Maize can be treated up to 30 inches in height or the 8-leaf stage.

Table 2: Efficacy of Mesotrione on Key Weed Species in Maize

Weed Species (Common Name)	Weed Species (Scientific Name)	Application Timing	Efficacy (%)
Common Lambsquarters	Chenopodium album	Post-emergence	>94
Redroot Pigweed	Amaranthus retroflexus	Post-emergence	>94
Common Ragweed	Ambrosia artemisiifolia	Post-emergence	>94
Velvetleaf	Abutilon theophrasti	Post-emergence	>94
Annual Grasses (e.g., Crabgrass)	Digitaria sanguinalis	Post-emergence	~85

Note: Efficacy can be influenced by weed size, environmental conditions, and the use of appropriate adjuvants.

3. Signaling Pathway and Mechanism of Action

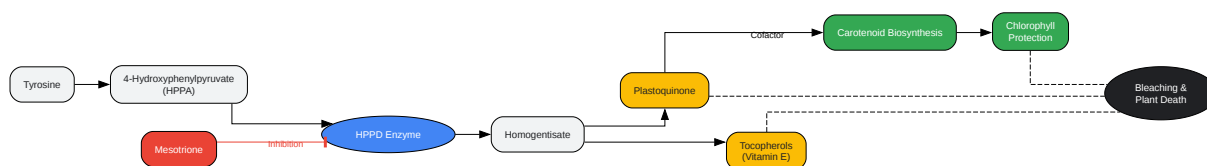
Mesotrione's herbicidal activity is a result of its inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme. This enzyme is critical in the biochemical pathway that converts the amino acid tyrosine into plastoquinone and α -tocopherol. The inhibition of HPPD leads to a cascade of effects within the plant:

- **Blockade of Plastoquinone Synthesis:** Plastoquinone is an essential cofactor for the enzyme phytoene desaturase, which is a key component in the carotenoid biosynthesis pathway.
- **Inhibition of Carotenoid Biosynthesis:** The lack of plastoquinone halts the production of carotenoids.
- **Photo-oxidation of Chlorophyll:** Carotenoids protect chlorophyll from photo-oxidation by dissipating excess light energy. Without carotenoids, chlorophyll is rapidly destroyed by sunlight, leading to the characteristic bleaching symptoms.
- **Inhibition of Tocopherol Synthesis:** Tocopherols (Vitamin E) are antioxidants that protect cell membranes from oxidative damage. The disruption of their synthesis contributes to cellular

damage.

- Accumulation of Tyrosine: The inhibition of HPPD can lead to a toxic accumulation of tyrosine.

The combination of these effects results in the death of susceptible plants. Maize exhibits tolerance to mesotrione due to its ability to rapidly metabolize the compound.



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Caption: Mechanism of action of Mesotrione via inhibition of the HPPD enzyme.

4. Experimental Protocols

4.1. Protocol for Evaluating Post-Emergence Efficacy of Mesotrione in Maize

This protocol outlines a typical field trial to assess the efficacy of post-emergence applications of mesotrione.

- Experimental Design:
 - Utilize a randomized complete block design with a minimum of four replications.
 - Plot size should be sufficient to minimize edge effects (e.g., 3 meters x 6 meters).
 - Include an untreated control and a standard herbicide treatment for comparison.
- Crop and Weed Management:

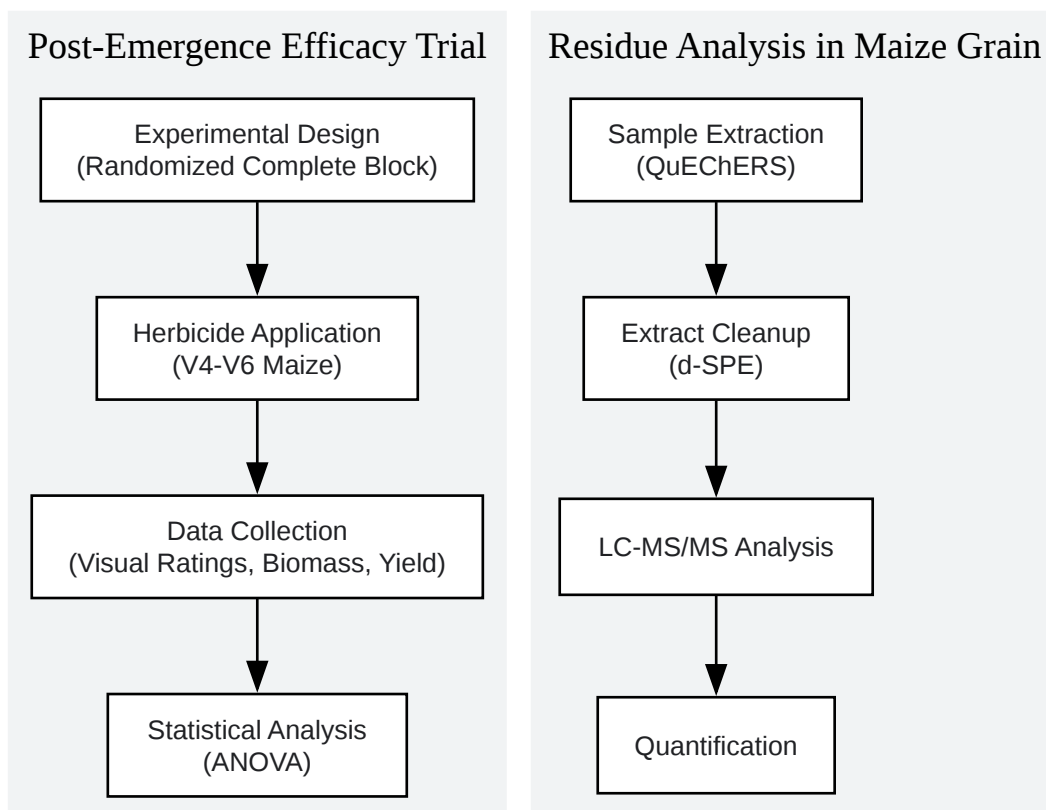
- Plant a commercial maize hybrid known to be tolerant to mesotrione.
- Ensure a uniform and representative population of target weed species. If natural populations are insufficient, overseed with key weed species.
- Herbicide Application:
 - Apply mesotrione at the desired rates (e.g., 72 and 96 g a.i./ha) when maize is at the V4-V6 growth stage and weeds are actively growing (typically 2-4 inches in height).
 - Use a calibrated backpack or bicycle sprayer equipped with flat-fan nozzles to ensure uniform coverage.
 - Maintain a constant pressure (e.g., 35-40 PSI) and spray volume (e.g., 10-20 gallons/acre).
 - Include recommended adjuvants (e.g., COC at 1.0% v/v and UAN at 2.5% v/v).
- Data Collection:
 - Visual Weed Control Ratings: Assess weed control at 7, 14, and 28 days after treatment (DAT) using a scale of 0% (no control) to 100% (complete death of weeds).
 - Crop Injury Ratings: Visually assess crop injury (e.g., bleaching, stunting) at 7 and 14 DAT on a scale of 0% (no injury) to 100% (crop death).
 - Weed Biomass: At 28 DAT, collect all weed biomass from a designated quadrat within each plot. Dry the biomass at 70°C to a constant weight and record the dry weight.
 - Maize Grain Yield: At maturity, harvest the maize from the center rows of each plot, adjust for moisture content, and calculate the yield (e.g., bushels/acre or tonnes/ha).
- Statistical Analysis:
 - Analyze the data using Analysis of Variance (ANOVA).
 - Use a mean separation test (e.g., Fisher's LSD or Tukey's HSD) at a significance level of $P < 0.05$ to compare treatment means.

4.2. Protocol for Mesotrione Residue Analysis in Maize Grain

This protocol provides a general workflow for determining mesotrione residues in maize grain using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

- Sample Preparation (QuEChERS Method):
 - Homogenize a representative sample of maize grain.
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
 - Shake vigorously for 1 minute and then centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the acetonitrile supernatant.
 - Transfer it to a d-SPE tube containing a cleanup sorbent (e.g., PSA, C18).
 - Vortex and then centrifuge.
- LC-MS/MS Analysis:
 - Filter the cleaned-up extract through a 0.22 µm filter.
 - Inject an aliquot into the LC-MS/MS system.
 - Liquid Chromatography: Use a C18 reverse-phase column with a gradient elution of mobile phases such as water with formic acid and acetonitrile.
 - Mass Spectrometry: Operate the mass spectrometer in negative ion mode using multiple reaction monitoring (MRM) to detect and quantify mesotrione and its metabolites.
- Quantification:

- Prepare matrix-matched calibration standards.
- Construct a calibration curve and determine the concentration of mesotrione in the sample.
- The limit of quantification for mesotrione in maize grain is typically around 1.0 µg/kg.



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Caption: General experimental workflows for efficacy and residue analysis.

5. Safety and Environmental Profile

Mesotrione has a favorable environmental profile, with rapid microbial breakdown in the soil. The half-life of mesotrione in soil can range from approximately 2 to 15 days, depending on environmental conditions. The ultimate residues of mesotrione are typically undetected in maize grain and soil at harvest time when used according to label directions.

6. Resistance Management

To prevent the development of herbicide-resistant weeds, it is important to use mesotrione as part of an integrated weed management program. This includes:

- Using full labeled rates.
- Rotating herbicides with different modes of action.
- Tank-mixing with other effective herbicides.
- Employing cultural practices such as crop rotation and cultivation.

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